

Physical properties of 2-Bromobenzimidazole (melting point, solubility)

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Compound of Interest

Compound Name: 2-Bromobenzimidazole

Cat. No.: B136497

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An In-depth Technical Guide to the Physical Properties of 2-Bromobenzimidazole

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromobenzimidazole**, specifically its melting point and solubility. It is intended for researchers, scientists, and professionals in the field of drug development who utilize this compound in their work. This guide includes quantitative data, detailed experimental protocols for property determination, and workflow visualizations to facilitate understanding and application in a laboratory setting.

Physical Properties of 2-Bromobenzimidazole

2-Bromobenzimidazole is a substituted benzimidazole used in the preparation of various biologically active compounds, including antiviral and anti-cancer agents[1][2]. Understanding its physical properties is crucial for its handling, storage, and application in chemical synthesis and pharmaceutical formulation.

Data Summary

The table below summarizes the reported melting point and solubility of **2-Bromobenzimidazole**.

Physical Property	Value
Melting Point	191-196 °C[1][3]
	192 °C[2]
	195-201 °C
Solubility	Soluble in DMSO and Methanol.
	Insoluble in water.

Experimental Protocols

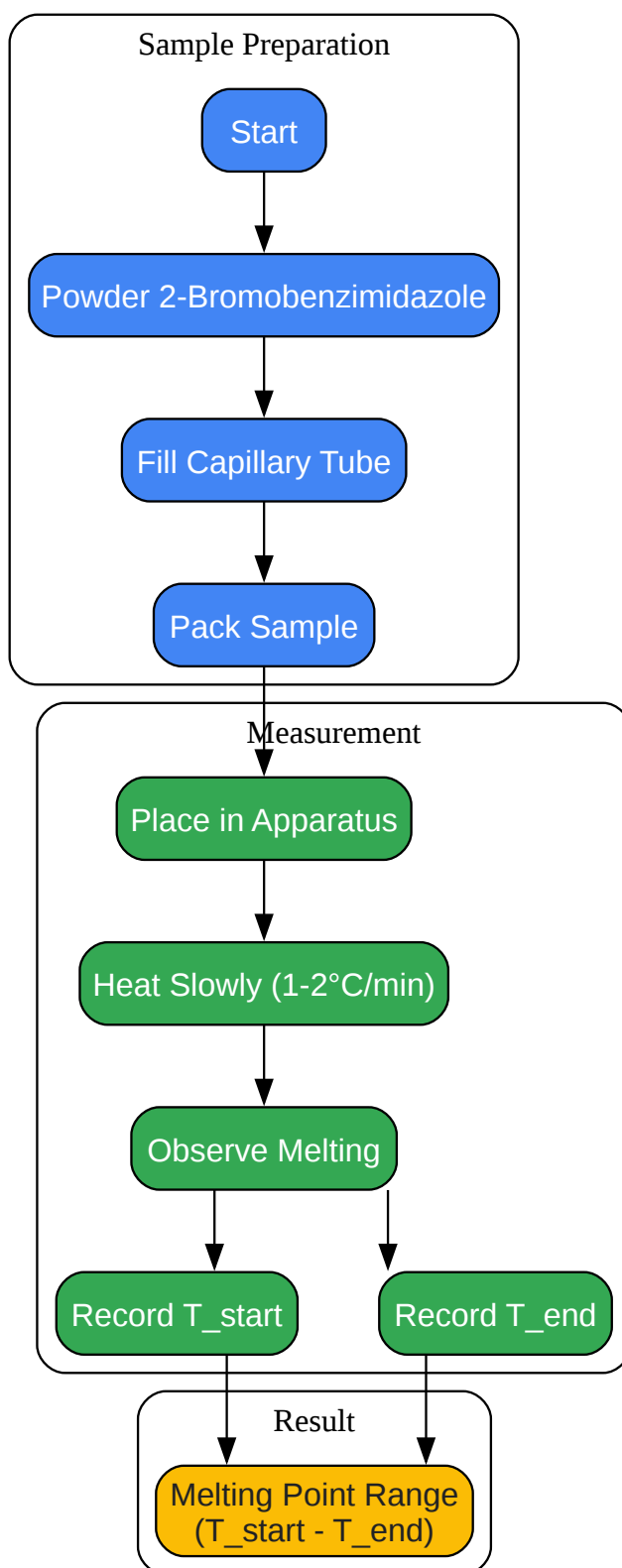
The following sections detail the standard experimental procedures for determining the melting point and solubility of **2-Bromobenzimidazole**.

Melting Point Determination

The melting point of an organic solid is a critical indicator of its purity. A sharp melting point range (typically 0.5-1.0°C) is characteristic of a pure compound, while a broad melting range at a lower temperature suggests the presence of impurities. The capillary method using a melting point apparatus is a common and reliable technique.

Protocol:

- **Sample Preparation:** A small amount of finely powdered **2-Bromobenzimidazole** is introduced into a capillary tube, which is then sealed at one end. The tube is tapped gently to pack the sample at the bottom.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus and heated slowly.
- **Observation:** The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded. This provides the melting point range. For an accurate measurement, the heating rate should be slow, around 1-2°C per minute, as the melting point is approached.



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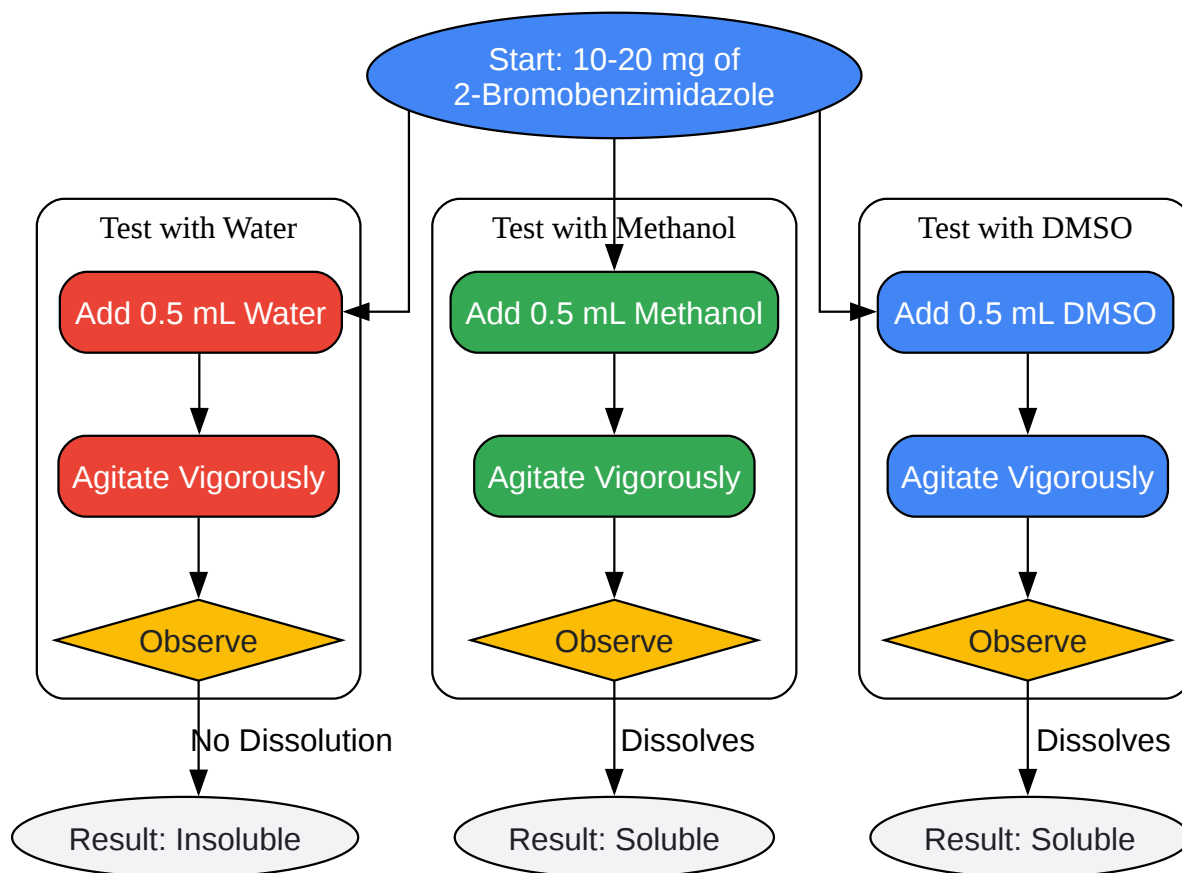
Workflow for Melting Point Determination.

Solubility Determination

Determining the solubility of a compound in various solvents is essential for reaction setup, purification (e.g., recrystallization), and formulation. A systematic approach is often used to classify a compound's solubility.

Protocol:

- **Initial Solvent Test (Water):** To a small test tube containing approximately 10-20 mg of **2-Bromobenzimidazole**, add about 0.5 mL of deionized water. Agitate the mixture vigorously for about 60 seconds. Observe if the solid dissolves completely.
- **Organic Solvent Tests:** Repeat the process with other solvents of interest, such as methanol and DMSO. Use a fresh, dry test tube for each solvent.
- **Observation and Classification:** A compound is classified as "soluble" if it dissolves completely. If it does not, it is deemed "insoluble" in that particular solvent.



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Workflow for Solubility Determination.

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References

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